

Technical Overview of Lithium Laurate: Molecular Formula and Molar Mass

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Compound of Interest

Compound Name: *Lithium laurate*

Cat. No.: *B076421*

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This document provides a concise technical summary of the fundamental chemical properties of **lithium laurate**, focusing on its molecular formula and molar mass. It is intended for researchers, scientists, and professionals in drug development who require precise data for formulation, synthesis, and analytical purposes.

Core Chemical Properties

Lithium laurate is a metallic soap, specifically the lithium salt of lauric acid.^[1] It is an organometallic compound used in various industrial applications, including the production of lubricants and greases due to its high thermal stability.^[2]

The essential quantitative properties of **lithium laurate** are summarized below. This data is foundational for stoichiometric calculations in chemical reactions and for the preparation of solutions with precise molar concentrations.

Property	Value	Source
Molecular Formula	$C_{12}H_{23}LiO_2$	PubChem ^[3] , J-GLOBAL ^[4]
Molar Mass (Molecular Weight)	206.25 g/mol	J-GLOBAL ^[4] , ChemicalBook ^[5]
Alternate Molar Mass Value	206.3 g/mol	PubChem ^[3]

Note: Minor variations in molar mass values are due to differences in the atomic weights used for calculation by various databases.

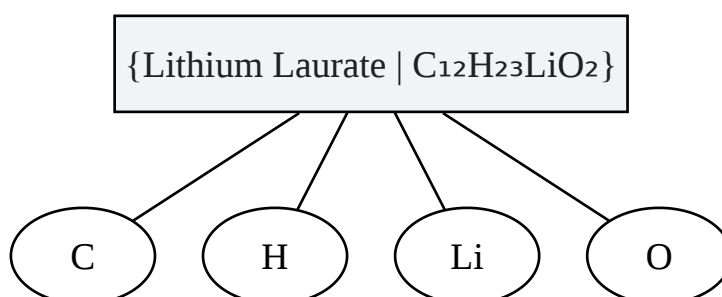
Methodology for Property Determination

The molecular formula and molar mass of a chemical compound like **lithium laurate** are determined through established chemical principles and analytical techniques.

- **Molecular Formula Determination:** The empirical formula is typically determined via elemental analysis, a process that measures the percentage composition of carbon, hydrogen, and other elements. The molecular formula is then confirmed using mass spectrometry, which provides the precise mass of the molecule (monoisotopic mass), allowing for the deduction of the exact number of each type of atom.
- **Molar Mass Calculation:** The molar mass is calculated by summing the atomic masses of all constituent atoms in the molecular formula (12 carbons, 23 hydrogens, 1 lithium, and 2 oxygens). High-resolution mass spectrometry can also provide a direct and highly accurate measurement of the molecular weight.

Visualization of Molecular Composition

To illustrate the elemental composition and basic structure, a diagram is provided.



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